

Application Note: Protocol for In Vitro Histone Crotonylation Usi

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Compound of Interest

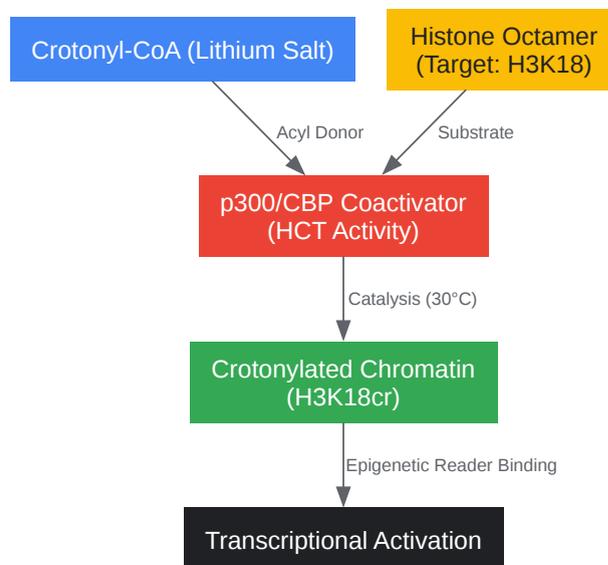
Compound Name: 2-Butenoyl coenzyme A (lithium)

Cat. No.: B12413389

Introduction & Mechanistic Rationale

Lysine crotonylation (Kcr) is a highly conserved, robust epigenetic modification that directly couples cellular metabolism to gene expression. Unlike acetylation, which uses an unsaturated acyl group, which structurally alters chromatin dynamics and recruits distinct epigenetic "readers" (such as YEATS domain proteins) to acetylated lysines, crotonylation (KAT3B) possesses intrinsic histone crotonyltransferase (HCT) activity, predominantly targeting histone H3 at lysine 18 (H3K18)[1].

In vitro cell-free assays are indispensable for uncoupling the direct enzymatic activity of p300 from complex intracellular metabolic networks. Utilizing a purified p300 donor for these assays, enabling researchers to precisely map crotonylation kinetics and its downstream impact on transcriptional stimulation[3].



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Mechanistic pathway of p300-catalyzed histone crotonylation using Crotonyl-CoA.

Experimental Design & Causality

To ensure a self-validating and highly reproducible assay, the experimental conditions must be carefully optimized. As a Senior Application Scientist, I will outline key biochemical principles:

- **Acyl Donor Selection (Lithium Salt):** The lithium salt of Crotonyl-CoA is preferred over free acid or sodium forms due to its superior aqueous stability, ensuring that the active crotonyl-CoA pool remains stoichiometrically constant during extended in vitro incubations, preventing artifactual signal degradation.
- **Substrate Selection (Full-Length Histones):** Full-length recombinant histone H3.1 or reconstituted histone octamers are strictly recommended over disordered peptides. p300 relies on the structural context of the nucleosome or full-length protein to accurately position its catalytic pocket and prevent non-specific activity.
- **Temperature Control (30°C):** The enzymatic reaction is maintained at 30°C rather than the standard 37°C[5]. Recombinant p300 is susceptible to thermal inactivation at higher temperatures, which can prematurely truncate its catalytic half-life and skew kinetic data[4].

Quantitative Data: Acetylation vs. Crotonylation

While p300 is a robust acetyltransferase, its catalytic efficiency decreases with increasing acyl-CoA chain length[4]. However, the functional output of the comparative dynamics of p300-catalyzed modifications.

Parameter	Histone Acetylation (Kac)	Histone
Acyl Donor	Acetyl-CoA	Crotonyl-t
p300 Catalytic Efficiency	High (Baseline)	Moderate
Dominant Histone Target	H3K14, H3K18, H3K27	H3K18[1]
Transcriptional Stimulation	Baseline Activation	1.66-fold
Cellular Regulation	Acetyl-CoA metabolism	ACSS2-d

Materials and Reagents

Reagent	Function	Recomm
Crotonyl-CoA Lithium Salt	Acyl donor	5 mM Sto
Recombinant p300 (Catalytic Domain)	Histone Crotonyltransferase	0.5 µg pe
Recombinant Histone H3.1	Protein Substrate	2.0 µg pe
Histone Acylation Buffer (5X)	Reaction Environment	250 mM 1
Nuclease-Free Water	Volume adjustment	Up to 20 µ
Anti-H3K18cr Antibody	Detection	1:1000 di

Step-by-Step Methodology



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Step-by-step experimental workflow for in vitro histone crotonylation.

Phase 1: Reagent Preparation

- Thaw Reagents: Defrost the 5X Histone Acylation Buffer, recombinant p300, and recombinant Histone H3.1 on ice[5].
- Prepare Acyl Donor: Reconstitute Crotonyl-CoA lithium salt in nuclease-free water to create a 5 mM stock. Aliquot and store at -80°C to prevent reprecipitation.
- Working Dilution: Immediately prior to the assay, dilute the 5 mM Crotonyl-CoA stock solution 1:50 in 1X histone acylation buffer to create a 100 µM working solution.

Phase 2: Reaction Assembly

- Setup: In a sterile 0.2 mL PCR tube kept on ice, assemble the reaction mixture. Add reagents in the following order to prevent premature enzyme activity:
 - Nuclease-Free Water (to reach 20 µL final volume)
 - 4 µL of 5X Histone Acylation Buffer
 - 2.0 µg Recombinant Histone H3.1
 - 0.5 µg Recombinant p300 catalytic domain

- 2 µL of 100 µM Crotonyl-CoA working solution (Initiator)
- Mixing: Mix gently by pipetting up and down 5 times. Do not vortex, as shear forces can denature the p300 catalytic domain.

Phase 3: Incubation & Termination

- Thermal Catalysis: Transfer the PCR tubes to a calibrated thermocycler. Incubate the reaction at 30°C for exactly 2 hours^[5].
- Enzyme Inactivation: To terminate the crotonyltransferase activity without degrading the protein substrate, immediately shift the thermocycler temperature to 4°C.
- Storage: Place the tubes back on ice. The in vitro crotonylated histones can now be used immediately for downstream decrotonylation assays or storage.

Phase 4: Downstream Analysis

- SDS-PAGE & Western Blotting: Resolve the reaction products (typically 5-10 µL per lane) on a 15% SDS-PAGE gel.
- Detection: Transfer to a PVDF membrane and probe with a highly specific anti-H3K18cr primary antibody (1:1000 dilution) overnight at 4°C. Use an antibody that recognizes acetylated lysine to ensure protein integrity^{[1][5]}.

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